

A Technical Guide to the Health and Safety of 2-Hydroxypropyl Acrylate

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Compound of Interest

Compound Name: 2-Hydroxypropyl acrylate

Cat. No.: B1219563

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the health and safety considerations essential for the proper handling of **2-Hydroxypropyl acrylate** (2-HPA). Given its toxicological profile, a thorough understanding and implementation of safety protocols are critical to mitigate risks in a laboratory and development setting.

Chemical and Physical Properties

2-Hydroxypropyl acrylate is a colorless to light-yellow liquid with a mild, pungent, ester-like odor.^{[1][2][3]} It is primarily used as a monomer in the synthesis of polymers for applications in coatings, adhesives, and plastics.^{[1][4][5]} Commercial 2-HPA is typically a mixture of two isomers: **2-hydroxypropyl acrylate** (~75-80%) and 1-methyl-2-hydroxyethyl acrylate (~20-25%).^{[4][6]}

Table 1: Physicochemical Properties of **2-Hydroxypropyl Acrylate**

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₀ O ₃	[1][2]
Molecular Weight	130.14 g/mol	[1][7]
Appearance	Clear, colorless liquid	[1][8][9]
Density	~1.044 - 1.054 g/cm ³ at 25°C	[1][2][8]
Boiling Point	77°C (at 10 mmHg)	[1][8][9]
Freezing/Melting Point	-23.4°C	[1][2][8]
Flash Point	99°C (210.2°F) (closed cup)	[1][2][8]
Vapor Pressure	0.1 mbar / 1.18 hPa at 20°C	[2][8][9]
Water Solubility	Readily miscible	[1][7]
log Kow	0.35	[7][10]

Toxicological Profile and Hazard Classification

2-HPA is a hazardous substance with significant health risks associated with exposure. It is corrosive to the skin, eyes, and respiratory tract and is a known skin sensitizer. Acute toxicity data indicates that it is toxic if swallowed, inhaled, or in contact with skin.[6][9]

Table 2: Acute Toxicological Data for **2-Hydroxypropyl Acrylate**

Endpoint	Species	Route	Value	Source(s)
LD ₅₀	Rat	Oral	820 mg/kg	[6][10]
LD ₅₀	Rabbit	Dermal	306 mg/kg	[10]
LD ₅₀	Rat	Dermal	> 1000 mg/kg	[6]
LC ₅₀	Rat	Inhalation	0.833 mg/L air (IHT)	[6]

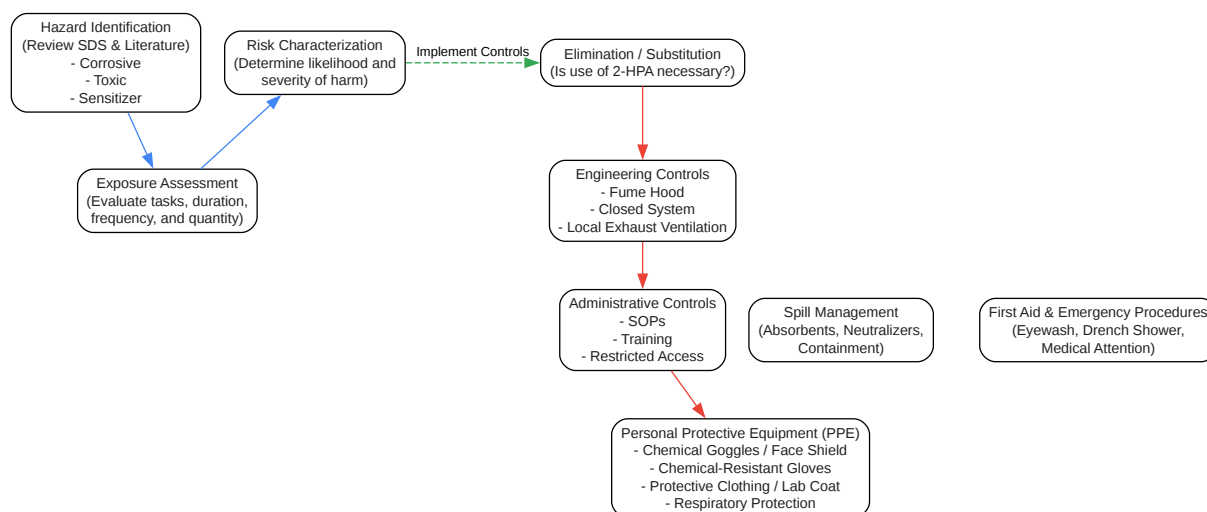
Table 3: GHS Hazard Classification for **2-Hydroxypropyl Acrylate**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Acute Toxicity, Dermal	Category 2 / 3	H310/H311: Fatal/Toxic in contact with skin
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled
Skin Corrosion/Irritation	Sub-category 1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage	Category 1	H318: Causes serious eye damage
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction
Aquatic Hazard (Chronic)	Category 3	H412: Harmful to aquatic life with long lasting effects

Source:[\[6\]](#)[\[9\]](#)

Risk Assessment and Management Workflow

A systematic approach to risk management is crucial when handling 2-HPA. This involves identifying hazards, assessing risks, implementing control measures, and preparing for emergencies.



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Caption: Risk assessment and management workflow for handling 2-HPA.

Safe Handling and Storage

Handling:

- Ventilation: Always handle 2-HPA in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.
- Ignition Sources: Although it has a high flash point, avoid open flames and sources of ignition. Above 65°C, explosive vapor/air mixtures may form.

- **Personal Hygiene:** Do not eat, drink, or smoke in areas where 2-HPA is handled. Wash hands thoroughly after handling. Contaminated work clothing should not be taken home.[6]

Storage:

- **Conditions:** Store in a cool, dark, well-ventilated area, separated from food and feedstuffs. The storage temperature should not exceed 35°C.[1][2]
- **Stabilization:** 2-HPA is prone to polymerization, especially when heated or exposed to light. [5] It must be stored with an inhibitor (e.g., MEHQ) and under air, not inert gases, as oxygen is required for the stabilizer to function effectively.[1][2]
- **Materials:** The preferred material for storage tanks and pipes is stainless steel. Carbon steel may be used, but rust formation can be an issue.[2][5]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent contact and absorption.

- **Eye/Face Protection:** Wear chemical safety goggles and a face shield.[6]
- **Skin Protection:** Use chemical-resistant gloves (e.g., butyl rubber, Viton) and wear protective clothing, such as a lab coat or chemical-resistant apron, to prevent skin contact.[6][9]
- **Respiratory Protection:** If ventilation is inadequate or for spill response, use a NIOSH-approved respirator with an organic vapor cartridge.[6]

Emergency Procedures

Immediate and appropriate action is critical in an emergency.

- **Inhalation:** Move the person to fresh air and keep them at rest in a half-upright position. Seek immediate medical attention.
- **Skin Contact:** Immediately remove all contaminated clothing. Rinse the skin with plenty of water or shower for at least 15 minutes. Seek immediate medical attention as 2-HPA is corrosive and can be absorbed through the skin.

- **Eye Contact:** Immediately rinse eyes cautiously with plenty of water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing and seek immediate medical attention.
- **Ingestion:** Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.
- **Spills:** Evacuate the area. Wear full protective equipment, including respiratory protection.^[7] Contain the spill and absorb it with inert material like sand or clay. Collect the material in a covered container for proper disposal according to local regulations.^[7]

Experimental Protocol: In Vitro Skin Irritation

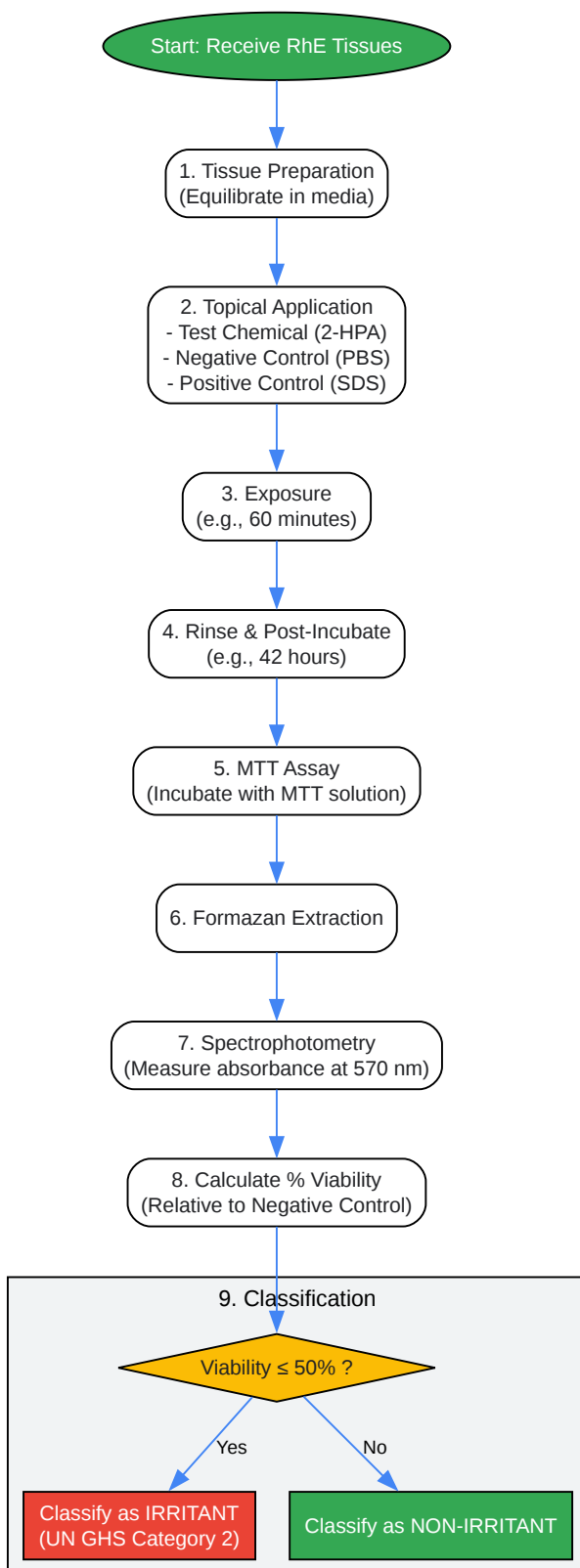
One of the primary hazards of 2-HPA is skin irritation and corrosion. The OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method) is a validated, non-animal alternative for identifying skin irritants.

Principle: The test assesses the ability of a chemical to cause damage to a reconstructed human epidermis (RhE) model, which mimics the properties of the upper layers of human skin. Cell viability is measured after exposure to the test chemical. A significant reduction in viability indicates irritation potential.

Methodology:

- **Tissue Preparation:** Commercially available RhE tissue models are equilibrated in a maintenance medium in 6-well plates.
- **Chemical Application:** A defined dose of the test chemical (e.g., 2-HPA) is applied topically to the surface of the RhE tissue. A negative control (e.g., phosphate-buffered saline) and a positive control (e.g., 5% Sodium Dodecyl Sulfate) are run in parallel.
- **Exposure Period:** The tissues are exposed to the chemical for a specified period (e.g., 60 minutes).
- **Rinsing and Post-Incubation:** After exposure, the tissues are thoroughly rinsed to remove the chemical and then transferred to a fresh medium for a post-incubation period (e.g., 42 hours).

- **Viability Assessment:** Cell viability is determined using the MTT assay. Tissues are incubated with MTT solution, which is converted by mitochondrial enzymes in viable cells into a blue formazan salt.
- **Extraction and Measurement:** The formazan salt is extracted from the tissues, and its concentration is measured spectrophotometrically (at 570 nm).
- **Classification:** The viability of the treated tissue is expressed as a percentage relative to the negative control. A substance is classified as an irritant (UN GHS Category 2) if the mean tissue viability is less than or equal to 50%.



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Caption: Experimental workflow for the OECD TG 439 In Vitro Skin Irritation Test.

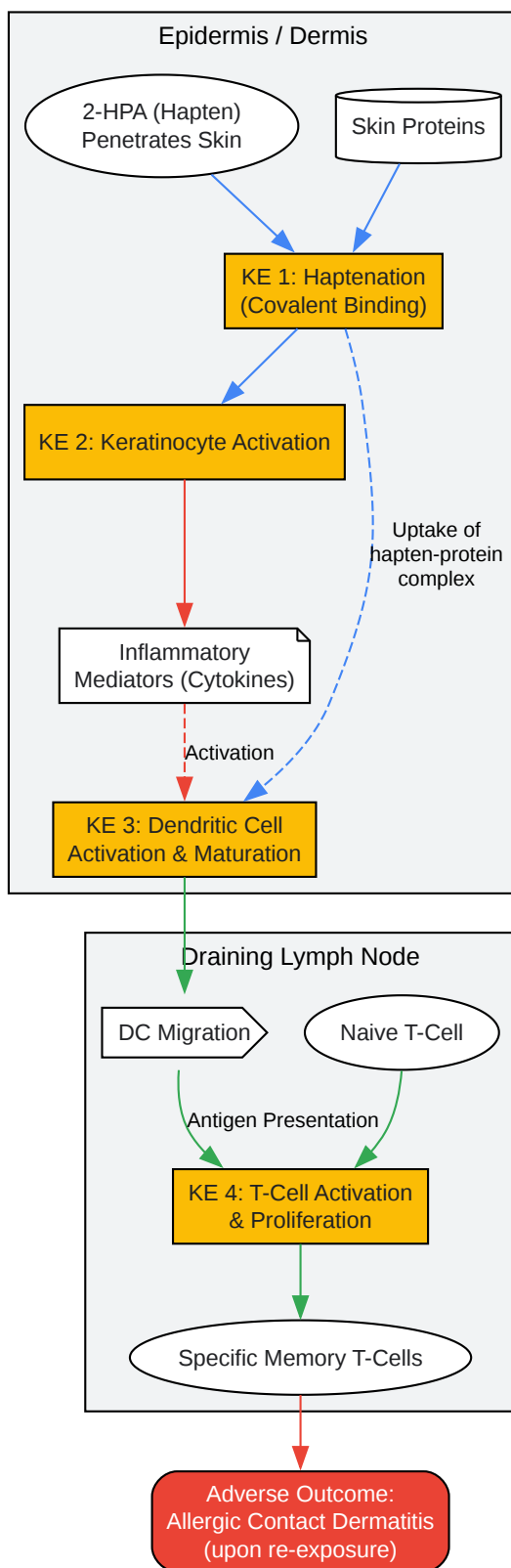
Mechanism of Skin Sensitization

2-HPA is a known skin sensitizer, meaning it can trigger an allergic immune response (Allergic Contact Dermatitis, ACD) upon repeated contact.^[10] The process is described by the Adverse Outcome Pathway (AOP) for skin sensitization.

The AOP begins with a Molecular Initiating Event (MIE) and progresses through a series of cellular Key Events (KE) leading to the adverse outcome.^[1]

- MIE / Key Event 1 (Haptenation): As a small, reactive molecule (a hapten), 2-HPA penetrates the outer layer of the skin and covalently binds to skin proteins. This creates a hapten-protein complex, which is now recognizable by the immune system as foreign.^[1]
- Key Event 2 (Keratinocyte Activation): The hapten-protein complexes and the chemical itself cause stress and activation of skin cells called keratinocytes, which release inflammatory signals (cytokines and chemokines).^{[1][2]}
- Key Event 3 (Dendritic Cell Activation): These inflammatory signals, along with the hapten-protein complexes, activate immune cells in the epidermis called dendritic cells (or Langerhans cells). These cells mature and migrate from the skin to the local lymph nodes.^[1]
- Key Event 4 (T-Cell Activation): In the lymph nodes, the activated dendritic cells present the haptenated protein fragments to naive T-lymphocytes. This activates the T-cells, causing them to multiply (proliferate) and differentiate into memory T-cells specific to that hapten.^[1]

Once an individual is sensitized, a subsequent exposure to 2-HPA will trigger a more rapid and robust inflammatory response from the memory T-cells, resulting in the clinical symptoms of ACD (e.g., redness, itching, blisters).^[1]



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Caption: Adverse Outcome Pathway for skin sensitization by 2-HPA.

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References

- 1. tandfonline.com [tandfonline.com]
- 2. researchgate.net [researchgate.net]
- 3. Reaction Chemistry to Characterize the Molecular Initiating Event in Skin Sensitization: A Journey to Be Continued - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. tandfonline.com [tandfonline.com]
- 5. researchgate.net [researchgate.net]
- 6. Integrated Decision Strategies for Skin Sensitization Hazard - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. pubs.acs.org [pubs.acs.org]
- 9. An Introduction to Skin Sensitisation Prediction | Gentronix [gentronix.co.uk]
- 10. AOP-Wiki [aopwiki.org]
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